

Application Note: High-Content Profiling of Mitochondrial Acidification & Susceptibility using C-Gboxin

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Compound of Interest

Compound Name: C-Gboxin
Cat. No.: B1192491

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-ATP Synthase / Matrix pH Status

Introduction & Mechanism of Action

The Biological Context

Gboxin is a specific inhibitor of oxidative phosphorylation (OXPHOS) that targets cancer cells with high mitochondrial membrane potential and elevated matrix pH (basic).[2] Unlike normal cells, which regulate pH via the mitochondrial permeability transition pore (mPTP), susceptible cancer cells maintain a hyperpolarized, alkaline matrix.

C-Gboxin is a functional analog of Gboxin modified with:

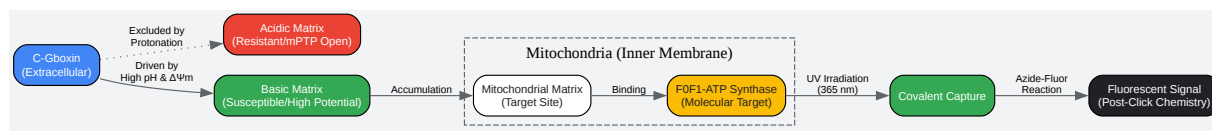
- A Diazirine group: Allows for UV-induced covalent crosslinking to its target (ATP Synthase) in situ.
- An Alkyne handle: Enables visualization post-fixation via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) "Click Chemistry" with a fluorescent azide.

The "Acidification" Readout

C-Gboxin does not stain "acidified" mitochondria directly. Instead, it acts as a negative reporter for acidification:

- High Matrix pH (Basic): **C-Gboxin** accumulates, crosslinks, and yields a bright signal.
- Low Matrix pH (Acidic/Resistant): Protonation prevents **C-Gboxin** accumulation; signal is absent/low.

Therefore, this protocol effectively stains for acidification susceptibility (the lack of acidification).



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Figure 1: Mechanism of **C-Gboxin** accumulation and detection.[1] The probe requires a basic matrix for uptake, making it a selective marker for high-potential mitochondria.

Experimental Protocols

Phase A: Reagent Preparation

Reagent	Specification	Storage	Notes
C-Gboxin	>95% Purity (Custom/Commercial)	-80°C (Dark)	Dissolve in DMSO to 10 mM stock. Avoid freeze-thaw.
Azide-Fluor	Alexa Fluor 488/594 Azide	-20°C	Select color based on co-stains.
Click Buffer	100 mM Tris, 1 mM CuSO ₄ , Ascorbate	Fresh	Prepare immediately before use.
MitoTracker	Deep Red FM	-20°C	For localization validation.
FCCP	10 mM Stock	-20°C	Negative control (uncoupler).

Phase B: Live Cell Incubation & Crosslinking (The "Trap")

Critical Step: **C-Gboxin** binding is reversible until crosslinked. You must perform UV irradiation on live cells before washing/fixation to capture the specific accumulation.

- Seeding: Plate cells (e.g., GBM spheres, HeLa) in glass-bottom 96-well plates or confocal dishes. Allow adherence/recovery (24h).
- Treatment:
 - Dilute **C-Gboxin** to 150–350 nM in warm culture media.
 - Control A (Negative): Pre-treat cells with FCCP (5 μM) for 10 min to collapse the gradient (prevents **C-Gboxin** uptake).
 - Control B (Localization): Co-incubate with MitoTracker Deep Red (50 nM).
- Incubation: Incubate at 37°C, 5% CO₂ for 30–60 minutes.
 - Note: Do not wash yet. The equilibrium must be maintained during crosslinking.

- UV Crosslinking:
 - Place the plate on ice (to stop trafficking).
 - Irradiate cells with UV light (365 nm) for 10 minutes.
 - Equipment: Use a UV Stratalinker or a handheld UV lamp (approx. 4 mW/cm²) placed 5 cm above the open wells.

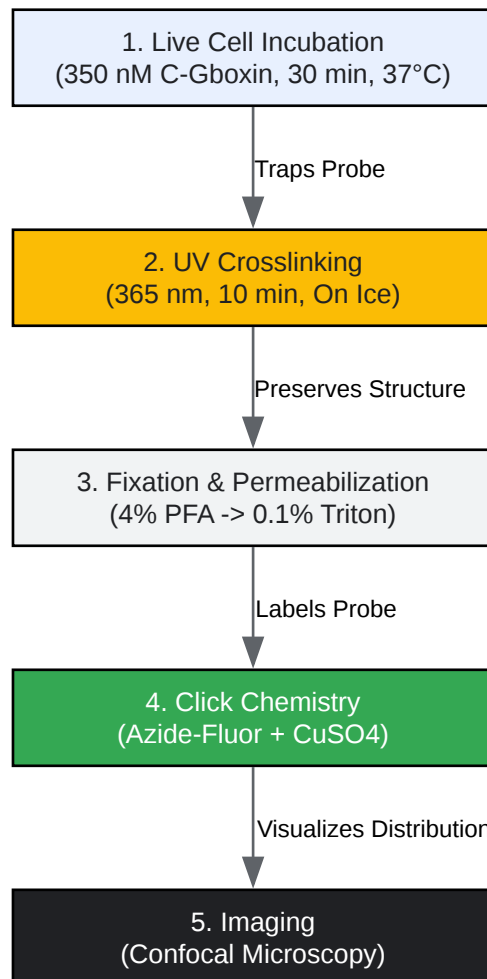
Phase C: Fixation & Click Chemistry (The "Reveal")

Since **C-Gboxin** is not fluorescent, this step conjugates a fluorophore to the crosslinked probe.

- Wash: Gently wash cells 2x with cold PBS to remove unbound probe.
- Fixation: Fix with 4% Paraformaldehyde (PFA) in PBS for 15 minutes at Room Temperature (RT).
- Permeabilization: Wash 3x with PBS. Permeabilize with 0.1% Triton X-100 in PBS for 10 minutes.
- Click Reaction Cocktail (Prepare Fresh):
 - PBS (Base)
 - CuSO₄ (1 mM)
 - Sodium Ascorbate (10 mM) - Add last
 - Azide-Fluor (e.g., Azide-488) (10–20 μM)
 - THPTA Ligand (Optional but recommended to protect proteins): 5 mM
- Staining: Add 50 μL of reaction cocktail per well. Incubate for 1 hour at RT in the dark.
- Washing: Wash 4-5 times with PBS containing 1% Tween-20 to remove unreacted dye (critical for background reduction).
- Nuclear Stain: Counterstain with DAPI (1 μg/mL) for 5 minutes.

Validation & Data Analysis

Workflow Diagram



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Figure 2: Step-by-step workflow for **C-Gboxin** photo-affinity labeling.

Interpreting the Signal

- **Positive Staining (High Intensity):** Indicates mitochondria with High Potential and Basic pH. These cells are susceptible to Gboxin-mediated toxicity.[1][2][3][4][5]
- **Negative Staining (Low Intensity):** Indicates mitochondria with Low Potential or Acidified pH. These cells are likely resistant (e.g., wild-type astrocytes or resistant GBM clones with active mPTP).

Quantitative Metrics

To validate the "Acidification" status, compare **C-Gboxin** signal intensity against a ratiometric pH probe in a parallel experiment (since Click chemistry requires fixation, you cannot image live pH probes simultaneously with the final **C-Gboxin** signal).

Parallel Experiment for pH Validation:

- Treat cells with BCECF-AM (1 μ M) (Ratio 490/440 nm excitation).
- Correlate:
 - High **C-Gboxin** Signal
High pH (Basic)
 - Low **C-Gboxin** Signal
Low pH (Acidic)

Troubleshooting & Optimization

Issue	Probable Cause	Solution
High Background	Incomplete washing of Azide-Fluor.	Increase washes with PBS-Tween (0.1%) after the click reaction.
No Signal	Failed UV crosslinking or low pH.	Ensure UV lamp is 365nm (not 254nm). Check cell health; depolarized cells won't take up the probe.
Nuclear Staining	Non-specific binding.	Titrate C-Gboxin concentration down (try 100 nM). Ensure C-Gboxin is washed before fixation? No, wash after UV.
Precipitation	Copper catalyst instability.	Add Sodium Ascorbate last to the click mix. Use THPTA ligand to stabilize Cu(I).

References

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